

An In-depth Technical Guide to N-(1-methylethyl)-3,5-dimethylaniline

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Compound of Interest

Compound Name: *N-Isopropyl-3,5-dimethylaniline*

CAS No.: 52827-66-4

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Introduction: Unveiling a Key Synthetic Intermediate

In the landscape of synthetic organic chemistry, N-(1-methylethyl)-3,5-dimethylaniline, a substituted aromatic amine, emerges as a compound of significant interest. Its utility primarily lies in its role as a versatile intermediate in the synthesis of more complex molecules, particularly within the realms of dye chemistry and the development of novel agrochemicals and pharmaceuticals. The strategic placement of the isopropyl group on the nitrogen atom and the methyl groups on the aromatic ring imparts specific steric and electronic properties, influencing its reactivity and the characteristics of the final products. This guide provides a comprehensive technical overview of N-(1-methylethyl)-3,5-dimethylaniline, from its fundamental chemical identity to its synthesis, characterization, and handling, tailored for professionals in chemical research and development.

Chemical Identity and Physicochemical Properties

The unambiguous identification of a chemical entity is paramount for both research and regulatory compliance. This section delineates the key identifiers and physical properties of N-(1-methylethyl)-3,5-dimethylaniline.

Nomenclature and Structure

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC), is N-(1-methylethyl)-3,5-dimethylaniline.

Common synonyms include **N-Isopropyl-3,5-dimethylaniline** and 3,5-dimethyl-N-isopropylaniline.

The molecular structure is characterized by a central benzene ring substituted with two methyl groups at positions 3 and 5, and an isopropylamino group at position 1.

Caption: Molecular Structure of N-(1-methylethyl)-3,5-dimethylaniline.

Physicochemical Data

A summary of the key physicochemical properties is presented in the table below. These values are essential for designing reaction and purification protocols.

Property	Value	Source
IUPAC Name	N-(1-methylethyl)-3,5-dimethylaniline	
Molecular Formula	C ₁₁ H ₁₇ N	PubChem
Molecular Weight	163.26 g/mol	PubChem
CAS Number	67913-03-3	
Appearance	Expected to be a liquid, potentially colorless to pale yellow	Based on similar compounds[1]
Boiling Point	Not available; estimated to be >200 °C	
Solubility	Insoluble in water; soluble in common organic solvents (e.g., ethanol, acetone, diethyl ether)	Based on aniline and its derivatives[2]

Synthesis via Reductive Amination: A Mechanistic Approach

The most direct and widely employed method for the synthesis of N-(1-methylethyl)-3,5-dimethylaniline is the reductive amination of 3,5-dimethylaniline with acetone. This reaction proceeds in two key stages: the formation of an imine intermediate followed by its reduction to the corresponding secondary amine.

The Underlying Chemistry

The initial step involves the nucleophilic attack of the primary amine (3,5-dimethylaniline) on the carbonyl carbon of acetone. This is typically acid-catalyzed to enhance the electrophilicity of the carbonyl group. The resulting hemiaminal intermediate then undergoes dehydration to form a Schiff base, or imine.

The second stage is the reduction of the C=N double bond of the imine. A variety of reducing agents can be employed, with sodium borohydride (NaBH_4) being a common and effective choice for laboratory-scale synthesis due to its selectivity and ease of handling.[3]



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Caption: Workflow for the Synthesis of N-(1-methylethyl)-3,5-dimethylaniline.

Detailed Experimental Protocol

This protocol is adapted from established procedures for reductive amination.[3]

Materials:

- 3,5-Dimethylaniline (1.0 eq)
- Acetone (1.5 eq)
- Methanol (as solvent)

- Acetic Acid (catalytic amount)
- Sodium Borohydride (1.5 eq)
- Diethyl Ether
- Saturated Sodium Bicarbonate Solution
- Brine
- Anhydrous Magnesium Sulfate

Procedure:

- To a solution of 3,5-dimethylaniline in methanol, add a catalytic amount of glacial acetic acid.
- Add acetone to the mixture and stir at room temperature for 1 hour to facilitate imine formation.
- Cool the reaction mixture in an ice bath.
- Slowly add sodium borohydride in portions, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 3 hours.
- Quench the reaction by the slow addition of water.
- Remove the methanol under reduced pressure.
- Extract the aqueous residue with diethyl ether (3 x 50 mL).
- Wash the combined organic layers with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

- Purify the crude product by vacuum distillation to obtain pure N-(1-methylethyl)-3,5-dimethylaniline.

Analytical Characterization: A Self-Validating System

Thorough characterization is essential to confirm the identity and purity of the synthesized compound. The following spectroscopic techniques are key to this validation.

Expected Spectroscopic Data

While a published spectrum for N-(1-methylethyl)-3,5-dimethylaniline is not readily available, we can predict the key spectroscopic features based on the known data for its precursors and analogous structures.^{[1][4]}

¹H NMR (Proton Nuclear Magnetic Resonance):

- Aromatic Protons: Expect two signals in the aromatic region (δ 6.0-7.0 ppm). One signal corresponding to the two equivalent protons at C2 and C6, and another for the proton at C4.
- Isopropyl Group: A septet for the CH proton (δ 3.5-4.0 ppm) coupled to the six methyl protons, and a doublet for the two equivalent CH₃ groups (δ 1.1-1.3 ppm).
- Methyl Groups (on ring): A singlet integrating to six protons for the two equivalent methyl groups at C3 and C5 (δ 2.2-2.4 ppm).
- N-H Proton: A broad singlet, the chemical shift of which will be dependent on concentration and solvent (δ 3.0-4.0 ppm).

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):

- Aromatic Carbons: Expect signals for the four distinct aromatic carbons. The carbon attached to the nitrogen will be the most downfield, followed by the methyl-substituted carbons, and then the remaining aromatic CH carbons.
- Isopropyl Group: Two signals, one for the CH carbon and one for the two equivalent CH₃ carbons.

- Methyl Groups (on ring): One signal for the two equivalent methyl carbons.

IR (Infrared) Spectroscopy:

- N-H Stretch: A characteristic absorption band in the region of 3300-3500 cm^{-1} .
- C-H Stretches: Aromatic C-H stretches just above 3000 cm^{-1} and aliphatic C-H stretches just below 3000 cm^{-1} .
- C=C Aromatic Stretch: Peaks in the 1500-1600 cm^{-1} region.
- C-N Stretch: An absorption in the 1250-1350 cm^{-1} range.

Mass Spectrometry (MS):

- Molecular Ion (M^+): The mass spectrum should show a molecular ion peak at $m/z = 163$.
- Fragmentation: Expect a significant fragment from the loss of a methyl group from the isopropyl moiety ($\text{M}-15$), resulting in a peak at $m/z = 148$.

Applications and Significance in Drug Development

N-substituted anilines are a class of compounds with broad applications.^{[5][6]} While specific applications for N-(1-methylethyl)-3,5-dimethylaniline are not extensively documented in public literature, its structural motifs are present in various biologically active molecules.

- Scaffold for Bioactive Molecules: The N-isopropylaniline core is a key structural element in some herbicides and fungicides. The 3,5-dimethyl substitution pattern can be used to fine-tune the lipophilicity and metabolic stability of a lead compound in drug discovery programs.
- Precursor for Dyes and Pigments: Substituted anilines are foundational materials in the synthesis of a wide array of dyes.^[7] The specific substitution on N-(1-methylethyl)-3,5-dimethylaniline could be leveraged to create dyes with particular colorimetric and fastness properties.

Safety and Handling

N-(1-methylethyl)-3,5-dimethylaniline, like many aromatic amines, should be handled with appropriate safety precautions. While a specific safety data sheet for this compound is not widely available, the hazards can be inferred from similar compounds like N-isopropylaniline and 3,5-dimethylaniline.^{[1][2]}

- **Toxicity:** Aromatic amines can be toxic by inhalation, ingestion, and skin absorption.^[7] They can affect the blood (methemoglobinemia), central nervous system, and liver.
- **Handling:** Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.

Conclusion: A Versatile Building Block

N-(1-methylethyl)-3,5-dimethylaniline represents a valuable, albeit specialized, chemical intermediate. Its synthesis via reductive amination is a robust and scalable method. The predictable spectroscopic signature allows for straightforward characterization and quality control. For researchers and scientists in drug development and materials science, this compound offers a unique combination of steric and electronic features, making it a useful building block for the synthesis of novel, high-value molecules. As with all chemical reagents, a thorough understanding of its properties and adherence to strict safety protocols are essential for its effective and safe utilization.

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